Halogenated Phenyl Benzoates: A Technical Whitepaper on 2-Bromo-4-Chlorophenyl Benzoate

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Compound of Interest

Compound Name: *2-Bromo-4-chlorophenyl benzoate*

Cat. No.: *B375392*

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Executive Summary & Chemical Identity

The development of novel molecular scaffolds is a cornerstone of modern drug discovery and agrochemical engineering. Among these, halogenated phenyl benzoates represent a highly versatile class of building blocks. **2-Bromo-4-chlorophenyl benzoate** (CAS: 511518-14-2) serves as a prototypical model for this class, combining the robust stability of an ester linkage with the unique electronic and steric properties imparted by di-halogenation[1].

This whitepaper provides an in-depth technical analysis of **2-bromo-4-chlorophenyl benzoate** and its derivatives. By dissecting its physicochemical rationale, detailing self-validating synthetic protocols, and exploring its downstream applications in antimicrobial and pesticidal formulations, this guide equips researchers with the mechanistic insights necessary to leverage this scaffold in advanced chemical biology.

Physicochemical Rationale & Structural Logic

The strategic placement of halogens on the phenyl benzoate core is not arbitrary; it is a calculated design choice that dictates the molecule's pharmacokinetic and pharmacodynamic

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profile.

- Steric Shielding: The bromine atom at the ortho (2-) position creates significant steric bulk adjacent to the ester oxygen. This steric hindrance physically blocks hydrolytic enzymes (such as esterases) from easily accessing the carbonyl carbon, thereby increasing the metabolic half-life of the compound in biological systems.

- Lipophilicity (LogP) Enhancement: The addition of both bromine and chlorine (at the 4-position) drastically increases the molecule's partition coefficient (LogP). In agrochemical applications, a high LogP is essential for the passive diffusion of the molecule through the waxy cuticles of agricultural pests or the lipid bilayers of bacterial pathogens[2].

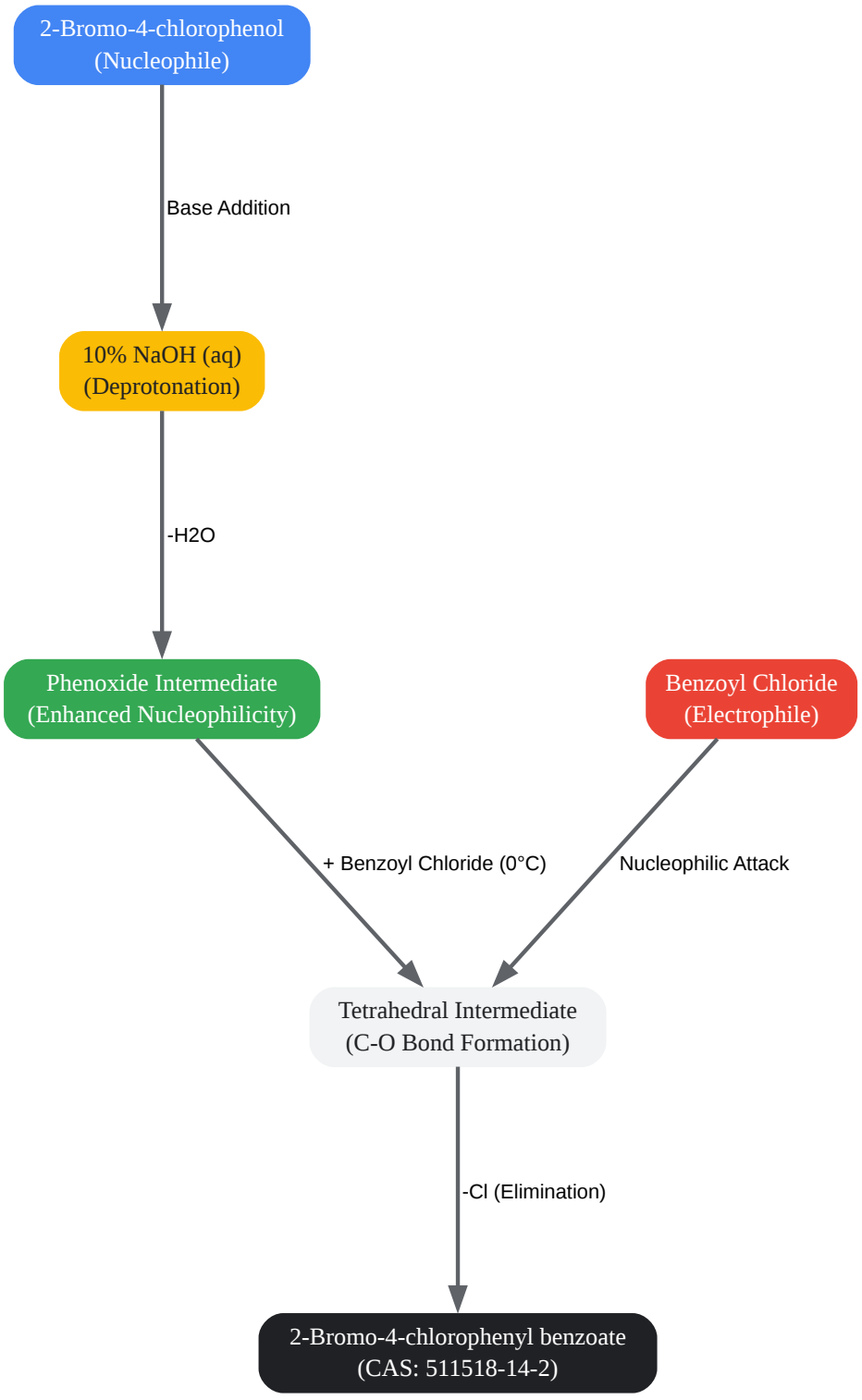
- Halogen Bonding: Halogens can act as electrophilic regions (sigma-holes) that form highly directional, non-covalent halogen bonds with electron-rich moieties (like backbone carbonyls) in target proteins, enhancing binding affinity beyond standard hydrophobic interactions.

Mechanistic Synthesis & Self-Validating Protocols

The synthesis of **2-bromo-4-chlorophenyl benzoate** is typically achieved via a modified Schotten-Baumann benzoylation[3]. While Steglich esterification (using DCC/DMAP) is common for sensitive substrates, the Schotten-Baumann approach is preferred here due to its scalability and the robustness of the phenolic precursor.

Synthesis Workflow Diagram

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Nucleophilic acyl substitution pathway for **2-bromo-4-chlorophenyl benzoate** synthesis.

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Self-Validating Experimental Protocol

Objective: Synthesize **2-bromo-4-chlorophenyl benzoate** with >95% purity. Causality & Logic: The reaction utilizes a biphasic aqueous/organic system. The aqueous base (NaOH) serves a dual purpose: it deprotonates the sterically hindered 2-bromo-4-chlorophenol to increase its nucleophilicity, and it neutralizes the HCl byproduct, driving the equilibrium forward. Temperature control (0 °C) is critical to suppress the competing hydrolysis of benzoyl chloride into benzoic acid[3].

Step-by-Step Methodology:

- Preparation: Dissolve 10 mmol of 2-bromo-4-chlorophenol in 15 mL of 10% NaOH (aq).
  - Validation Check: The solution must transition to a clear state, confirming the formation of the water-soluble sodium phenoxide salt.
- Thermal Regulation: Transfer the reaction flask to an ice bath and stir until the internal temperature stabilizes at 0 °C.
  - Causality: Low temperatures prevent the thermal degradation of the electrophile.
- Electrophilic Addition: Add 10 mmol of benzoyl chloride dropwise over 20 minutes using an addition funnel.
  - Causality: Dropwise addition mitigates localized exothermic spikes, preventing side reactions.
- Reaction Propagation: Stir the mixture vigorously for 2–3 hours at 0 °C.
  - Validation Check: Monitor via Thin Layer Chromatography (TLC) using a 4:1 n-hexane:ethyl acetate mobile phase. The disappearance of the phenol spot and the emergence of a higher Rfspot (the highly lipophilic ester) confirms reaction completion[3].
- Workup & Extraction: Extract the aqueous mixture with diethyl ether (3 × 15 mL). Wash the combined organic layers with 10% NaOH (to purge unreacted phenol and benzoic acid) followed by distilled water and brine.

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- Purification: Dry the organic layer over anhydrous Na2SO4, filter, and evaporate the solvent under reduced pressure. Recrystallize the crude solid from ethanol to yield the pure product.

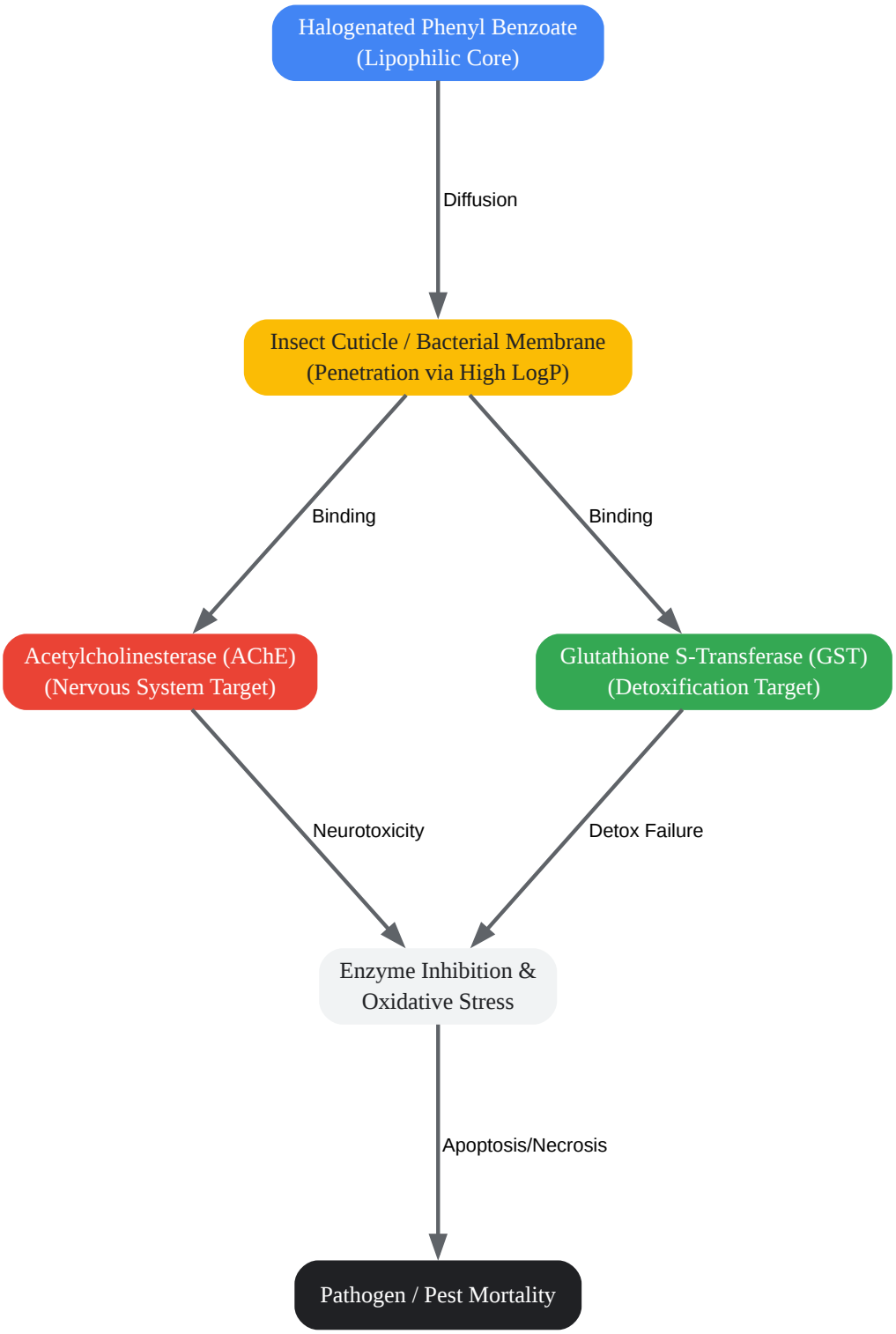
Biological Target Pathways & Agrochemical Efficacy

Halogenated phenyl benzoates are not merely passive building blocks; when integrated into larger heterocyclic systems (such as thiazoles or oxazolinones), they act as potent pharmacophores.

Agrochemical Applications (Pesticidal Efficacy)

The widespread use of traditional agrochemicals has led to severe resistance in pests like the cotton leafworm (Spodoptera littoralis) and the two-spotted spider mite (Tetranychus urticae). Phenyl benzoate-based heterocycles have emerged as next-generation pesticidal agents[2]. These derivatives exert their toxicity by acting as competitive inhibitors of Acetylcholinesterase (AChE) and by disrupting Glutathione S-Transferase (GST) pathways, leading to fatal neurotoxicity and oxidative stress accumulation in the pests[2].

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Dual-target inhibition mechanism of phenyl benzoate derivatives in agricultural pests.

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Antimicrobial Applications

Beyond agriculture, integrating the phenyl benzoate moiety into thiazole or oxazolinone rings yields compounds with significant antibacterial properties. For instance, 4-formylphenyl benzoate precursors converted into thiazole derivatives have demonstrated antibacterial activity rivaling standard chemotherapeutics like Ampicillin[4]. Similarly, oxazolinone derivatives bearing a substituted phenyl benzoate core have shown high potency against S. aureus, B. subtilis, and E. coli, primarily due to the lipophilic core facilitating membrane disruption[5].

Quantitative Data & Comparative Analysis

To facilitate rapid reference for drug design, the physicochemical parameters of the core scaffold and the biological efficacy of its derivatives are summarized below.

Table 1: Physicochemical Properties of **2-Bromo-4-chlorophenyl benzoate**[1]

Parameter	Value / Description
IUPAC Name	2-Bromo-4-chlorophenyl benzoate
CAS Registry Number	511518-14-2
Molecular Formula	C13H8BrClO2
Molecular Weight	311.56 g/mol
SMILES String	Clc1ccc(OC(=O)c2ccccc2)c(Br)c1
Primary Use Case	Building block for heterocyclic synthesis

Table 2: Comparative Efficacy of Phenyl Benzoate Derivatives

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Derivative Class	Primary Target / Organism	Observed Efficacy / Mechanism	Reference
Phenyl Benzoate Hydrazones	S. littoralis & T. urticae	High toxicity index; AChE and GST inhibition.	[2]
Phenyl Benzoate Thiazoles	Gram-positive/negative bacteria	Antibacterial activity comparable to Ampicillin.	[4]
Phenyl Benzoate Oxazolinones	S. aureus, E. coli	High membrane disruption; active against resistant strains.	[5]
Benzophenone Azetidinones	Fungal strains (CYP51 target)	Competitive inhibition of transpeptidases and P450s.	[3]

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Sources

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